

# Physical and chemical properties of silicotungstic acid

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## Compound of Interest

Compound Name: Tungstosilicic acid, hydrate

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An In-depth Technical Guide to the Physical and Chemical Properties of Silicotungstic Acid

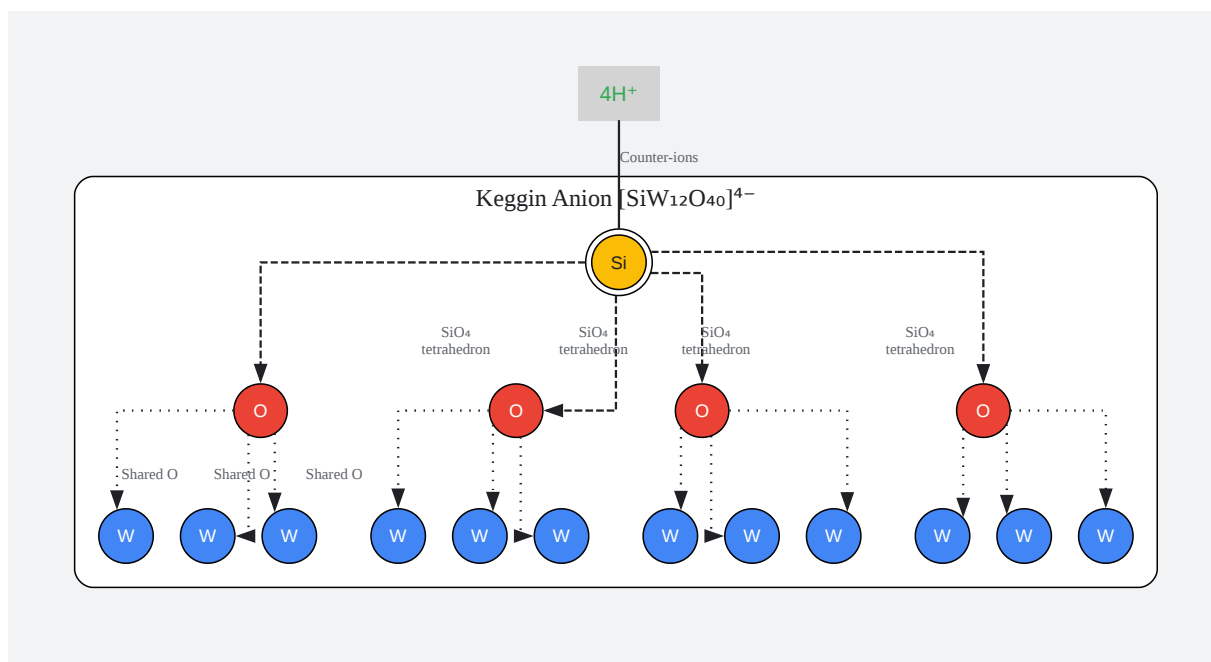
For Researchers, Scientists, and Drug Development Professionals

## Introduction

Silicotungstic acid, also known as tungstosilicic acid, is a heteropoly acid with the chemical formula  $\text{H}_4[\text{SiW}_{12}\text{O}_{40}]$ .<sup>[1]</sup> It is a white to yellowish crystalline solid that is commercially available in various hydrated forms,  $\text{H}_4[\text{SiW}_{12}\text{O}_{40}] \cdot n\text{H}_2\text{O}$ .<sup>[1][2]</sup> The number of water molecules ( $n$ ) can vary, with freshly prepared samples having  $n$  of approximately 29, which can be reduced to 6 upon desiccation.<sup>[1]</sup> Stable phases with  $n = 24, 14, 6$ , and 0 have been identified.<sup>[3]</sup> This compound is renowned for its strong Brønsted acidity, high thermal stability, and unique Keggin structure, making it a valuable material in catalysis, analytical chemistry, and materials science.<sup>[4][5]</sup> Its applications range from being a catalyst in organic synthesis, such as in the production of acetic acid and ethyl acetate, to its use in fuel cells and as a reagent for detecting alkaloids.<sup>[4][5][6]</sup>

## Molecular Structure

The defining feature of silicotungstic acid is its adoption of the Keggin structure, which possesses  $T_d$  point group symmetry.<sup>[1]</sup> This structure consists of a central silicate tetrahedron ( $\text{SiO}_4$ )<sup>4-</sup> encapsulated by twelve tungsten-oxygen octahedra ( $\text{WO}_6$ ).<sup>[5]</sup> The tungsten octahedra are arranged in four trimetallic groups ( $\text{W}_3\text{O}_{13}$ ), forming a compact, cage-like anionic framework,  $[\text{SiW}_{12}\text{O}_{40}]^{4-}$ .<sup>[5]</sup>



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Caption: Simplified 2D representation of the Keggin structure of silicotungstic acid.

## Physical Properties

Silicotungstic acid typically appears as a white or yellowish crystalline powder.<sup>[2][6]</sup> It is hygroscopic and should be stored in a cool, dry, well-ventilated area in tightly sealed containers.<sup>[4][7]</sup>

Property	Value	Citations
Chemical Formula	H <sub>4</sub> [SiW <sub>12</sub> O <sub>40</sub> ]	[1]
Molar Mass	2878.2 g/mol (anhydrous)	[1]
Appearance	White to yellowish crystalline solid	[1][2][6]
Melting Point	53 °C (127 °F; 326 K) for the hydrate; decomposes at higher temperatures	[1][8]
Density	~4.5 g/cm <sup>3</sup>	[8][9]
Solubility	Highly soluble in water and polar organic solvents (e.g., ethanol).[2][10][11] Relatively insoluble in nonpolar organic solvents.	[10][11]
pH (1% aqueous solution)	1.0 - 2.5	[2]

## Chemical Properties

### Acidity

Silicotungstic acid is a very strong Brønsted acid.[4][10][11] This high acidity is a result of the four protons that counteract the charge of the [SiW<sub>12</sub>O<sub>40</sub>]<sup>4-</sup> anion. This property is central to its extensive use as an acid catalyst in a wide variety of chemical reactions.[4][5]

### Thermal Stability

The compound is known for its high thermal and chemical stability, allowing it to be effective across a broad range of temperatures and reaction conditions.[4] Thermal analysis has shown the existence of stable hydrated phases, with the anhydrous form being obtainable by heating.[3] Hazardous decomposition can occur under fire conditions, releasing tungsten oxide and silicon oxides.[12]

### Redox Activity

The tungsten atoms in the Keggin anion can be reduced, leading to the formation of "heteropoly blues."<sup>[13]</sup> This redox activity is exploited in its electrochemical applications, such as in fuel cells and for the electrolysis of water to produce hydrogen.<sup>[4][13]</sup>

Property	Description	Citations
Acidity	Strong Brønsted acid.	<sup>[4][5]</sup>
Catalytic Activity	Effective catalyst for esterification, alkylation, hydrocarbon cracking, and oxidation reactions. <sup>[4][14][15]</sup>	<sup>[4][14]</sup>
Electrochemical Activity	Exhibits reversible redox behavior, making it suitable for applications in fuel cells, sensors, and as a mediator for hydrogen production. <sup>[4][13]</sup>	<sup>[4][13]</sup>
Incompatible Materials	Strong bases, strong oxidizing agents.	<sup>[12][16]</sup>

## Crystal Structure and Spectroscopy

The crystal structure of silicotungstic acid is highly dependent on its degree of hydration.<sup>[3]</sup> X-ray diffraction (XRD) is the primary method for its structural characterization. The hydrated acid with 24 water molecules ( $\text{H}_4\text{SiW}_{12}\text{O}_{40} \cdot 24\text{H}_2\text{O}$ ) has a body-centered cubic lattice.<sup>[17]</sup> The anhydrous form has a structure of much lower symmetry.<sup>[3][17]</sup>

### Spectroscopic Data:

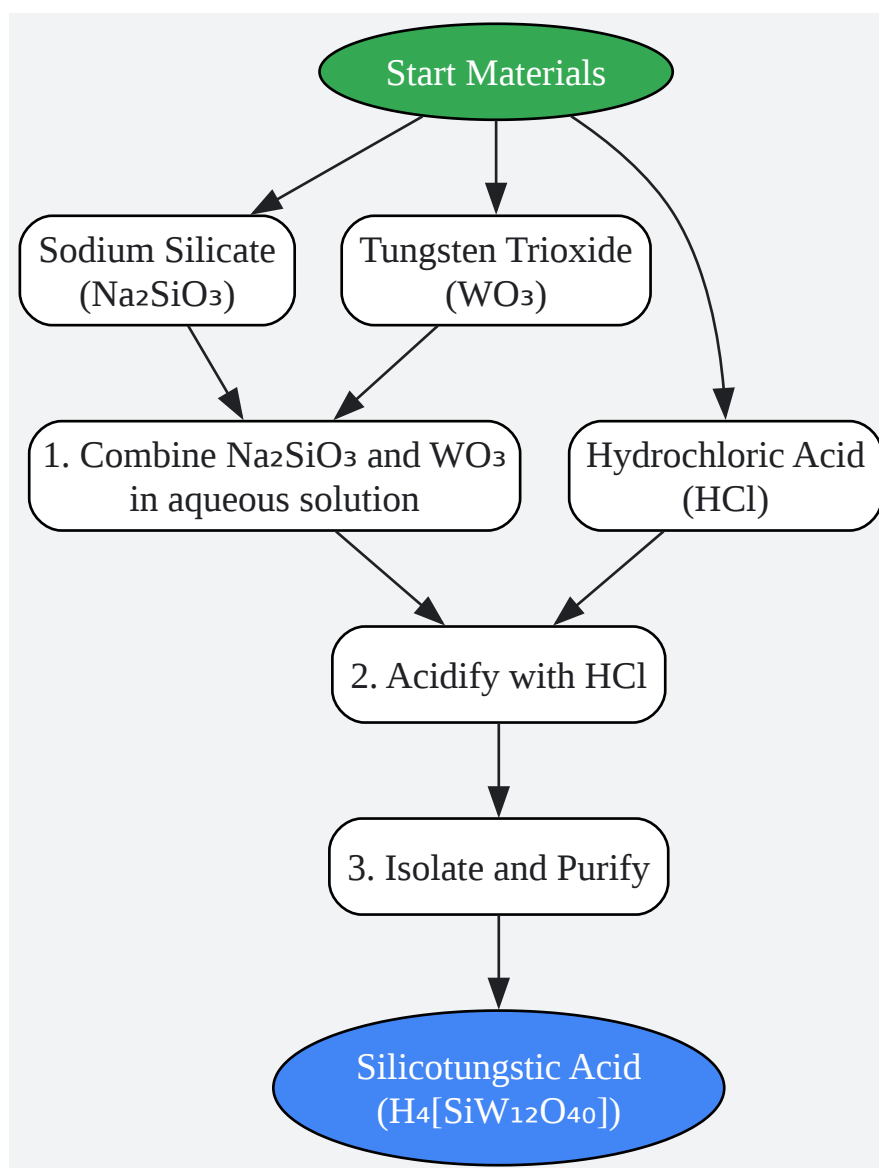
- **FTIR Spectroscopy:** Fourier-transform infrared spectroscopy confirms the presence of the Keggin anion in all hydration states.<sup>[3]</sup> The spectra show characteristic peaks corresponding to the vibrations of W-O-W and Si-O bonds.<sup>[18]</sup>
- **Raman Spectroscopy:** Raman spectroscopy also provides evidence for the Keggin structure.<sup>[3]</sup>

- NMR Spectroscopy:  $^{183}\text{W}$  NMR spectroscopy has shown that the Keggin structure is retained in aqueous solutions, even in the presence of various inorganic salts.[19]  $^{29}\text{Si}$  MAS NMR is consistent with a single silicon site in each of the stable hydrated phases.[3]

## Experimental Protocols

### Synthesis of Silicotungstic Acid

A common method for the synthesis of silicotungstic acid involves the reaction of an aqueous solution of sodium silicate with tungsten trioxide, followed by acidification.[1]



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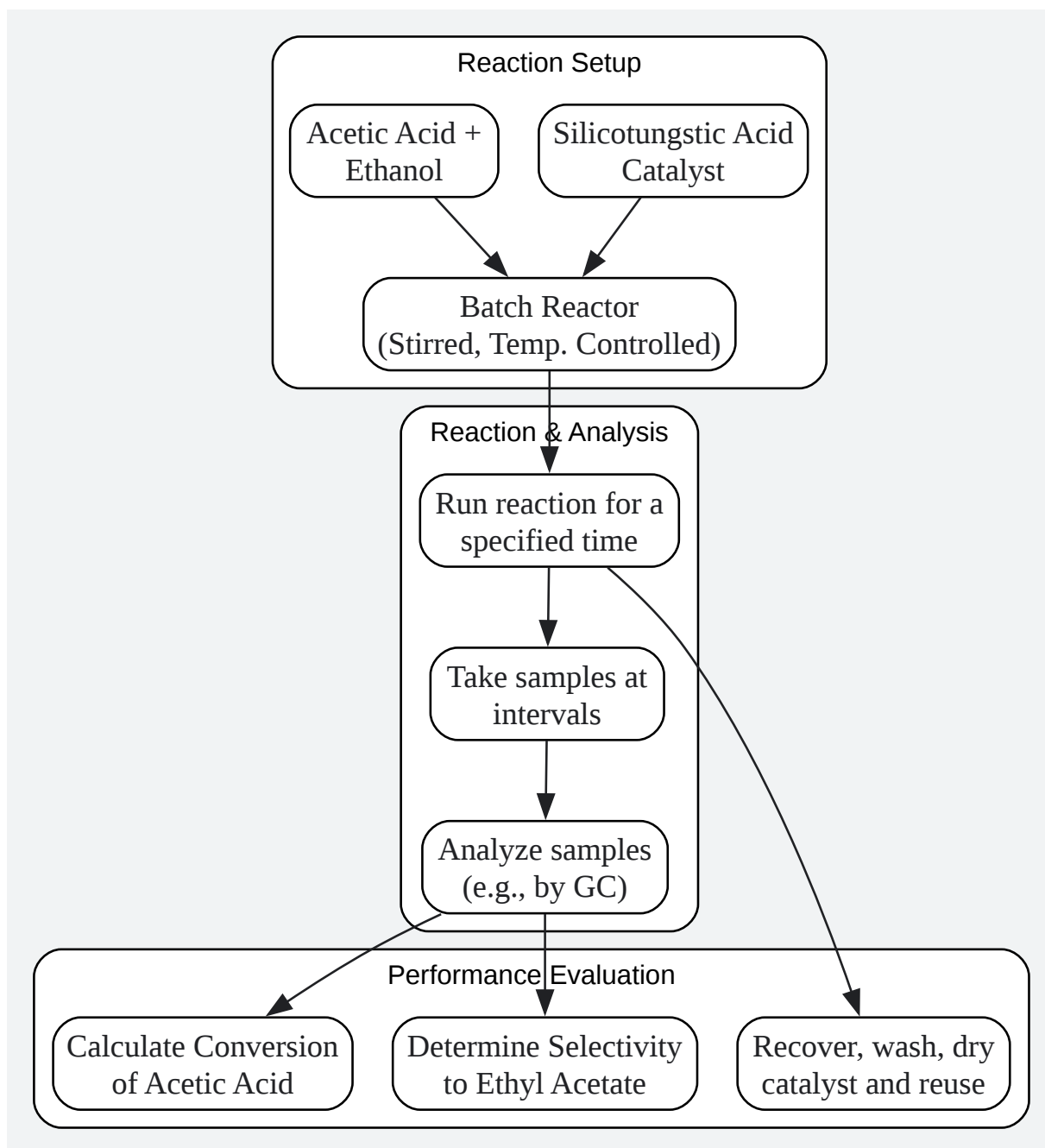
Caption: General workflow for the synthesis of silicotungstic acid.

## Characterization by X-ray Diffraction (XRD)

- **Sample Preparation:** The silicotungstic acid sample, in powder form, is packed into a sample holder. For studies on different hydration states, samples are equilibrated under controlled humidity or heated to specific temperatures prior to analysis.<sup>[3]</sup>
- **Instrumentation:** A powder X-ray diffractometer with a Cu K $\alpha$  radiation source is typically used.
- **Data Collection:** The diffraction pattern is recorded over a range of  $2\theta$  angles.
- **Analysis:** The resulting diffractogram is analyzed to determine the crystal structure, lattice parameters, and phase purity.<sup>[3]</sup> The positions and intensities of the diffraction peaks are characteristic of the specific crystalline phase.

## Evaluation of Catalytic Activity (Example: Esterification)

The catalytic performance of silicotungstic acid can be evaluated using a model reaction such as the esterification of acetic acid with ethanol to produce ethyl acetate.<sup>[14]</sup>



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Caption: Experimental workflow for testing the catalytic activity of silicotungstic acid.

## Safety and Handling

Silicotungstic acid is a corrosive material that can cause severe skin burns and eye damage.[4]  
[16] It is also an irritant to the respiratory system.[12][20]

- Personal Protective Equipment (PPE): When handling silicotungstic acid, appropriate PPE, including chemical safety goggles, gloves, and protective clothing, should be worn.[16] A NIOSH/MSHA-approved respirator should be used if dust formation is likely.[16]
- First Aid:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[12][16]
  - Skin Contact: Wash off immediately with soap and plenty of water.[12]
  - Ingestion: Do not induce vomiting. Drink plenty of water and seek immediate medical attention.[16]
  - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[12]
- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong bases.[4][16] Keep containers tightly closed.[16]
- Disposal: Dispose of in accordance with local, state, and federal regulations. Avoid release into the environment.[12][16]

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